

Propylcyclopropane in Agrochemical Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Propylcyclopropane*

Cat. No.: *B14741258*

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The cyclopropane moiety is a valuable structural motif in modern agrochemicals, imparting unique physicochemical properties that can enhance biological activity, metabolic stability, and target specificity. While **propylcyclopropane** itself is not a common starting material, its structural isomer, cyclopropyl methyl ketone, is a key building block in the synthesis of several commercially important pesticides. This document provides detailed application notes and protocols for the synthesis of three major agrochemicals derived from cyclopropyl methyl ketone: the fungicides Cyprodinil and Cyproconazole, and the herbicide Isoxaflutole.

Overview of Cyclopropyl Group in Agrochemicals

The incorporation of a cyclopropyl ring into a pesticide molecule can lead to several advantageous properties:

- **Conformational Rigidity:** The strained three-membered ring restricts the molecule's conformation, which can lead to a more precise fit with the target enzyme or receptor, thereby increasing potency.
- **Metabolic Stability:** The cyclopropyl group is often more resistant to metabolic degradation by enzymes such as cytochrome P450s compared to a corresponding isopropyl or other alkyl groups. This can lead to longer-lasting efficacy in the field.

- **Modified Lipophilicity:** The cyclopropyl group can alter the lipophilicity of a molecule, affecting its uptake, translocation within the plant, and penetration of the target pest's cuticle or cell membrane.
- **Bioisosteric Replacement:** The cyclopropyl group can act as a bioisostere for other functional groups, such as a vinyl or phenyl group, offering similar steric and electronic properties while improving other characteristics.

Key Intermediate: Cyclopropyl Methyl Ketone

Cyclopropyl methyl ketone is a versatile intermediate used in the production of several agrochemicals.^{[1][2][3]} It serves as the primary starting material for introducing the crucial cyclopropyl functionality into the final pesticide structure.

Table 1: Physical and Chemical Properties of Cyclopropyl Methyl Ketone

Property	Value
CAS Number	765-43-5
Molecular Formula	C ₅ H ₈ O
Molecular Weight	84.12 g/mol
Boiling Point	114 °C
Density	0.856 g/mL
Appearance	Colorless to pale yellow liquid

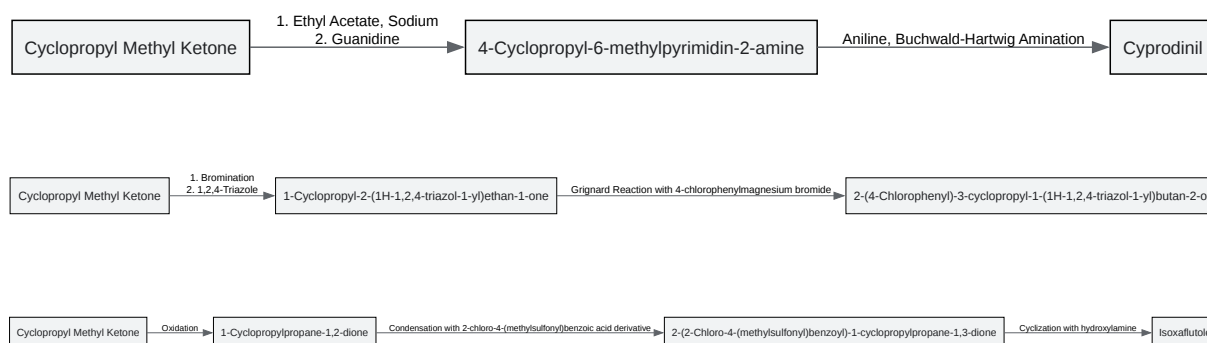
Synthesis of Agrochemicals from Cyclopropyl Methyl Ketone

This section details the synthetic pathways for Cyprodinil, Cyproconazole, and Isoxaflutole, starting from cyclopropyl methyl ketone.

Synthesis of the Fungicide Cyprodinil

Cyprodinil is a broad-spectrum anilinopyrimidine fungicide that inhibits the biosynthesis of methionine in fungi.[4][5] It is effective against a wide range of pathogens on various crops.[4][6]

Reaction Scheme for Cyprodinil Synthesis:



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